

ASP2453 solubility and preparation for cell culture

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Compound of Interest

Compound Name: ASP2453
Cat. No.: B15614493

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Application Notes and Protocols: ASP2453

For Researchers, Scientists, and Drug Development Professionals

Introduction

ASP2453 is a potent, selective, and orally active covalent inhibitor of KRAS G12C.[1][2][3] It functions by targeting the cysteine residue of the G12C mutant KRAS protein, thereby locking it in an inactive GDP-bound state.[4] This inhibition prevents the interaction between KRAS G12C and its downstream effectors, such as Raf, leading to the suppression of the MAPK signaling pathway.[1][2][5] **ASP2453** has demonstrated significant anti-tumor activity in preclinical models harboring the KRAS G12C mutation and is a valuable tool for cancer research and drug development.[4][6]

Data Presentation

Table 1: Solubility of ASP2453

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	250	334.29	Ultrasonic treatment may be needed. Use freshly opened DMSO as it is hygroscopic.[1] [3]
Ethanol	100	133.71	
Water	Insoluble	Insoluble	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08	≥ 2.78	
10% DMSO, 90% Corn Oil	≥ 2.08	≥ 2.78	Clear solution.[1]

Table 2: Storage and Stability of ASP2453 Stock Solutions

Storage Temperature	Duration
-80°C	1 year
-20°C	1 month

Note: It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[2]

Experimental Protocols

Protocol 1: Preparation of ASP2453 Stock Solution (10 mM in DMSO)

Materials:

- **ASP2453** powder

- Anhydrous/freshly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)
- Sterile pipette tips

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing: Accurately weigh the desired amount of **ASP2453** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.4785 mg of **ASP2453** (Molecular Weight: 747.85 g/mol).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the **ASP2453** powder. For a 10 mM stock, add 1 mL of DMSO to 7.4785 mg of **ASP2453**.
- Mixing: Vortex the solution thoroughly to dissolve the compound. If dissolution is slow, brief sonication in an ultrasonic water bath may be used to aid dissolution.^{[1][3]} Visually inspect the solution to ensure there are no visible particles.
- Sterilization: While DMSO is generally considered sterile, if further assurance is needed, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^[2] Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Working Solutions for Cell Culture

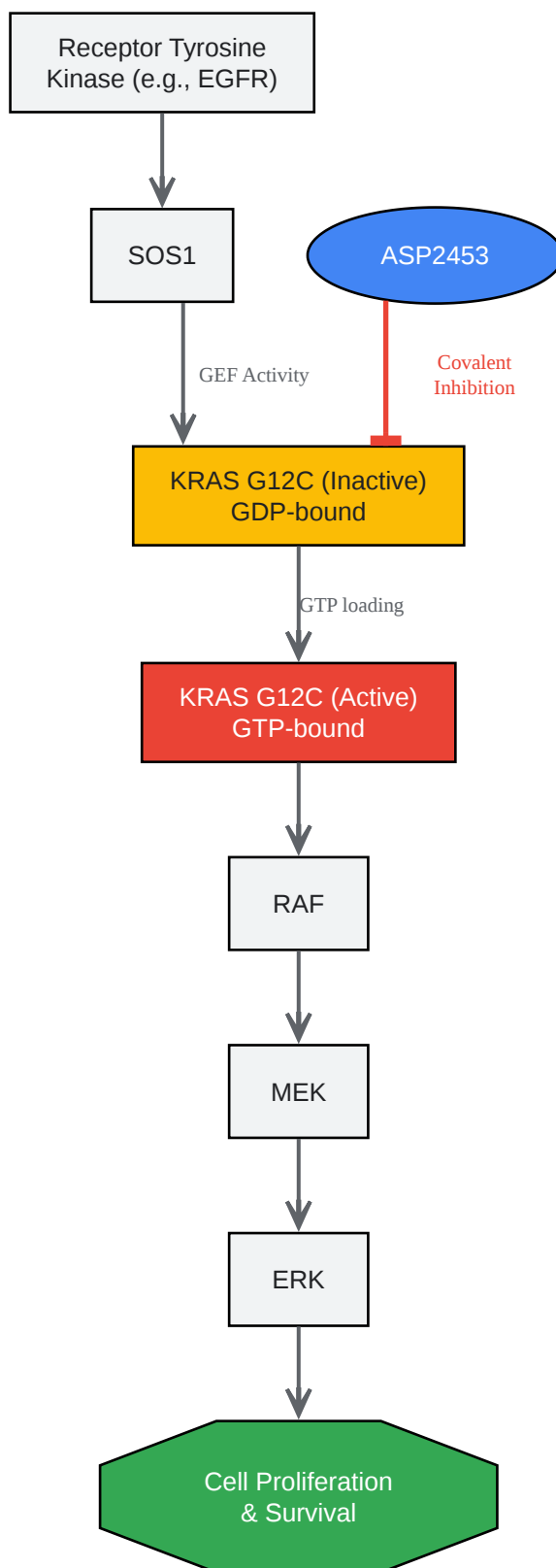
Materials:

- **ASP2453** stock solution (e.g., 10 mM in DMSO)
- Complete cell culture medium appropriate for the cell line being used
- Sterile microcentrifuge tubes or plates
- Sterile pipette tips

Procedure:

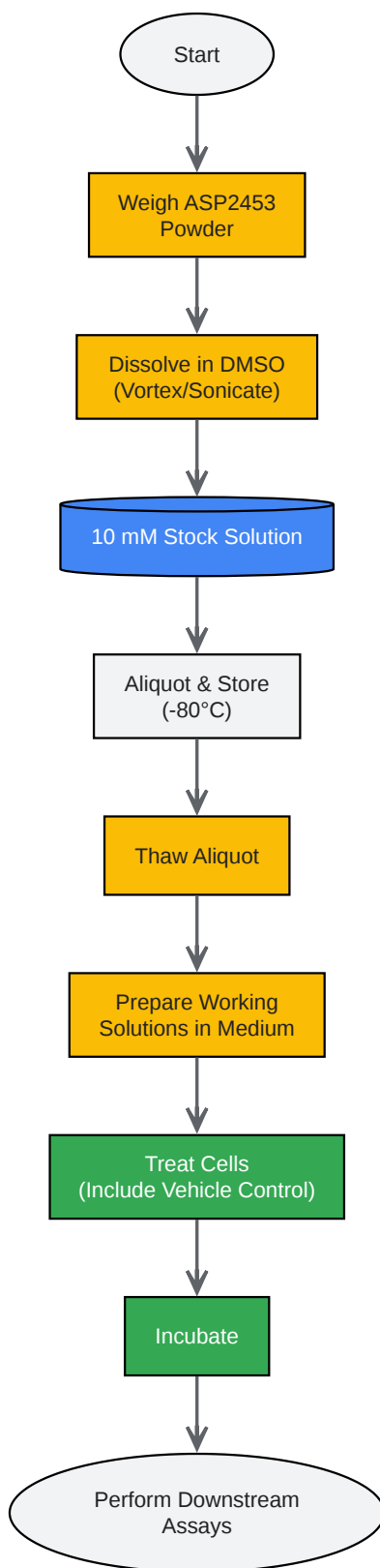
- Thawing: Thaw a single aliquot of the **ASP2453** stock solution at room temperature.
- Serial Dilutions: Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to prepare intermediate dilutions to ensure accuracy.
 - Example for a final concentration of 10 μ M:
 - Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium to get a 10 μ M solution.
 - Further dilute this intermediate solution as needed for lower concentrations.
- Vehicle Control: Prepare a vehicle control using the same final concentration of DMSO as in the highest concentration of **ASP2453** treatment. This is crucial to distinguish the effects of the compound from the effects of the solvent.
- Application to Cells: Add the prepared working solutions (and vehicle control) to your cell cultures. Ensure even mixing by gently swirling the plates or wells.
- Incubation: Incubate the cells for the desired experimental duration under standard cell culture conditions (e.g., 37°C, 5% CO₂).

Mandatory Visualization



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Caption: **ASP2453** covalently inhibits KRAS G12C, preventing downstream MAPK signaling.



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Caption: Workflow for preparing and using **ASP2453** in cell culture experiments.

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- To cite this document: BenchChem. [ASP2453 solubility and preparation for cell culture]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15614493/docs#asp2453-solubility-and-preparation-for-cell-culture\]](https://www.benchchem.com/product/b15614493/docs#asp2453-solubility-and-preparation-for-cell-culture)

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